

4-Bromo-2,3-difluorobenzoic Acid: A Technical Safety and Hazard Guide

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Compound of Interest

Compound Name: 4-Bromo-2,3-difluorobenzoic acid

Cat. No.: B125708

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and hazards associated with **4-Bromo-2,3-difluorobenzoic acid** (CAS No. 194804-91-6). The information is intended to support safe handling, storage, and use of this compound in research and development settings. Data has been compiled from available Safety Data Sheets (SDS) and chemical supplier information.

Chemical and Physical Properties

4-Bromo-2,3-difluorobenzoic acid is a fluorinated aromatic carboxylic acid. Its properties are summarized in the table below.


Property	Value
CAS Number	194804-91-6
Molecular Formula	C ₇ H ₃ BrF ₂ O ₂
Molecular Weight	237.00 g/mol
Physical Form	Solid
Boiling Point	288.1°C
Density	1.9 g/cm ³
Refractive Index	1.55
Storage Temperature	Room temperature or 2-8°C

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Bromo-2,3-difluorobenzoic acid** is classified as a hazardous substance.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

GHS Pictogram:

 alt text

Signal Word: Warning

Toxicological Information

Detailed quantitative toxicological data, such as LD50 (median lethal dose) or LC50 (median lethal concentration), for **4-Bromo-2,3-difluorobenzoic acid** is not readily available in the public domain. The hazard classification is based on the irritant properties of the substance.

Experimental Protocols

Specific experimental protocols for the determination of the hazard classifications for **4-Bromo-2,3-difluorobenzoic acid** are not publicly available. However, such classifications are typically determined using standardized test guidelines, such as those developed by the Organisation for Economic Co-operation and Development (OECD).

- Skin Irritation (OECD TG 404): This test typically involves applying the substance to the shaved skin of a rabbit and observing for signs of erythema (redness) and edema (swelling) over a period of time.
- Eye Irritation (OECD TG 405): This test involves instilling the substance into the eye of a rabbit and observing for effects on the cornea, iris, and conjunctiva.
- Specific Target Organ Toxicity - Single Exposure (OECD TG 407): This study in rodents would involve a single exposure to the substance, after which the animals are observed for clinical signs of toxicity, including respiratory irritation.

Handling, Storage, and First Aid

Handling:

- Avoid breathing dust.
- Use only in a well-ventilated area.
- Wear protective gloves, eye protection, and clothing.
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, well-ventilated area.

- Keep container tightly sealed.
- Recommended storage at room temperature or between 2-8°C.

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Skin Contact	IF ON SKIN: Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
Ingestion	Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.

Accidental Release and Fire-Fighting Measures

Accidental Release:

- Ensure adequate ventilation.
- Avoid dust formation.
- Wear personal protective equipment.
- Sweep up the material and place it in a suitable, closed container for disposal.

Fire-Fighting:

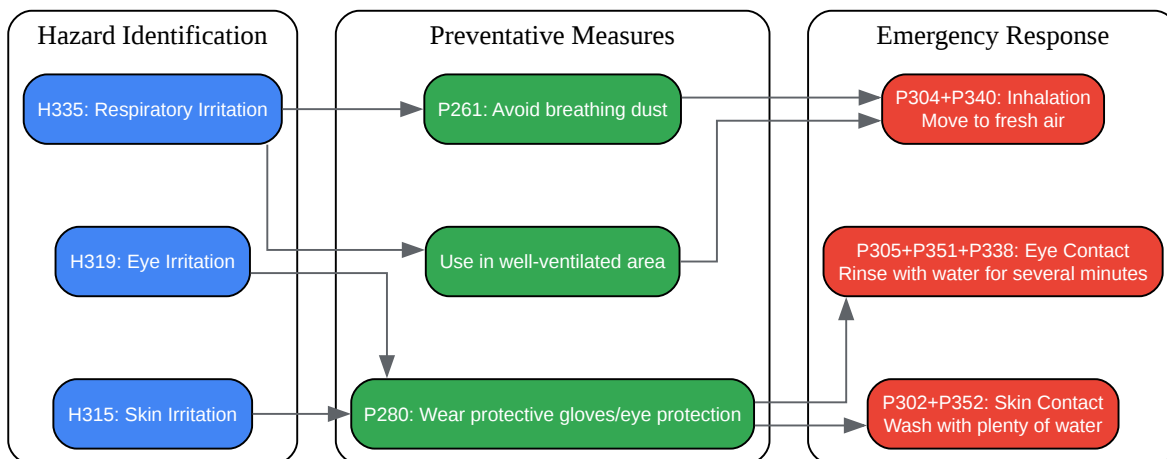
- Suitable extinguishing media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific hazards: During a fire, irritating and toxic gases may be generated.
- Protective equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

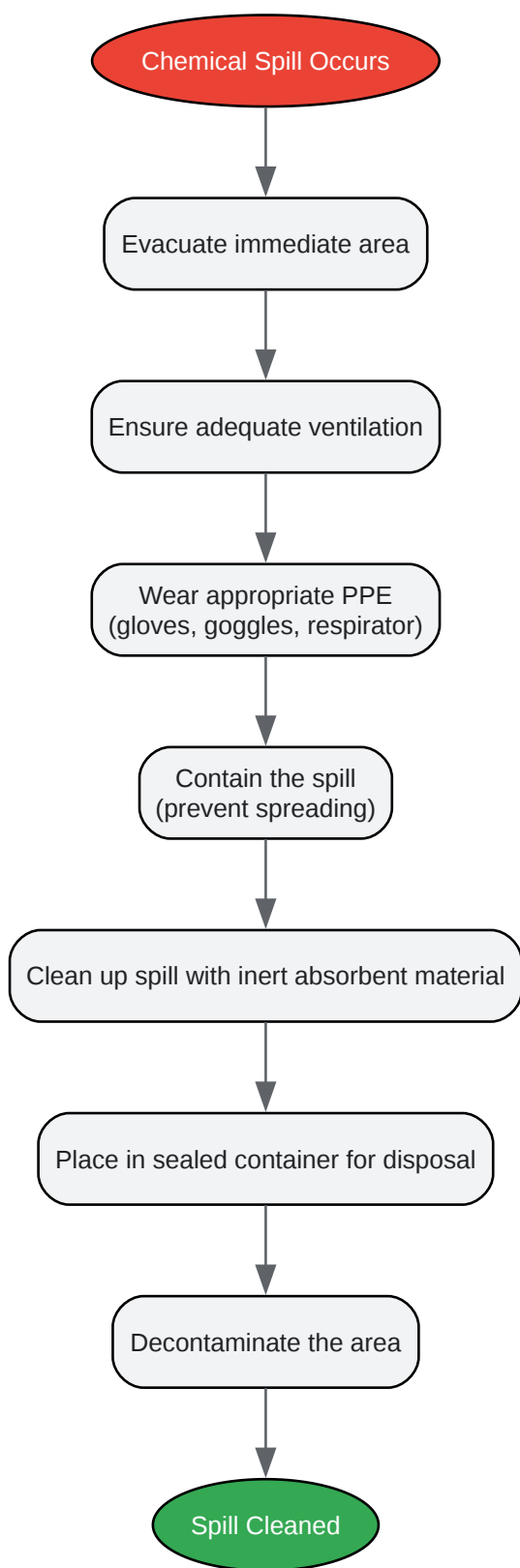
Transportation

Regulation	Information
UN Number	2811
Proper Shipping Name	Toxic solid, organic, n.o.s. (4-Bromo-2,3-difluorobenzoic acid)
Hazard Class	6.1 (Poison)
Packing Group	III

Visualizations

The following diagrams illustrate key safety and response workflows.





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